

# An In-depth Technical Guide to 2-Chloro-4-nitrobenzoic Acid

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## Compound of Interest

Compound Name: *2-Chloro-4-methyl-5-nitrobenzoic acid*

Cat. No.: *B1455303*

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To the Esteemed Researcher,

This guide provides a comprehensive technical overview of 2-Chloro-4-nitrobenzoic acid. It is important to note that extensive searches for "**2-Chloro-4-methyl-5-nitrobenzoic acid**" did not yield a verifiable CAS number or substantial scientific literature, suggesting it may be a rare compound or a potential misnomer. Consequently, this document focuses on the closely related and well-documented compound, 2-Chloro-4-nitrobenzoic acid (CAS No. 99-60-5), a significant building block in organic synthesis and drug discovery.

## Compound Identification and Overview

2-Chloro-4-nitrobenzoic acid is a substituted aromatic carboxylic acid that serves as a versatile intermediate in the synthesis of pharmaceuticals and other specialty chemicals. Its molecular structure, featuring a carboxylic acid group, a chlorine atom, and a nitro group on the benzene ring, provides multiple reactive sites for chemical modification. This trifunctional nature makes it a valuable precursor for creating complex molecular architectures. The compound has been noted for its potential antiviral and antineoplastic activities.<sup>[1]</sup>

Identifier	Value
CAS Number	99-60-5[1][2][3][4]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClNO <sub>4</sub> [1][2]
Molecular Weight	201.56 g/mol [1][3]
IUPAC Name	2-chloro-4-nitrobenzoic acid[1]
Synonyms	Benzoic acid, 2-chloro-4-nitro-; 4-nitro-2-chlorobenzoic acid[1][4]

## Physicochemical Properties

The physical and chemical properties of 2-Chloro-4-nitrobenzoic acid are crucial for its handling, storage, and application in synthetic chemistry.

Property	Value	Source
Appearance	White to straw yellow crystalline powder	[4]
Melting Point	136-140 °C	[3]
Boiling Point	362.2 °C at 760 mmHg	[4]
Water Solubility	1 g/L (20 °C)	[4]
Stability	Stable under normal temperatures and pressures	[4]

## Synthesis and Mechanistic Insights

The primary industrial synthesis of 2-Chloro-4-nitrobenzoic acid involves the oxidation of 2-chloro-4-nitrotoluene.[5] This process is favored due to the ready availability of the starting material and the efficiency of the transformation.

## Experimental Protocol: Oxidation of 2-chloro-4-nitrotoluene

This protocol outlines a general laboratory-scale synthesis.

#### Materials:

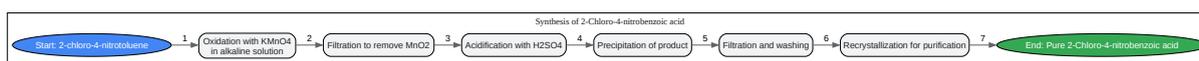
- 2-chloro-4-nitrotoluene
- Potassium permanganate (KMnO<sub>4</sub>)
- Sodium hydroxide (NaOH)
- Sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Distilled water

#### Procedure:

- A solution of sodium hydroxide in water is prepared in a round-bottom flask equipped with a reflux condenser and a mechanical stirrer.
- 2-chloro-4-nitrotoluene is added to the flask, and the mixture is heated.
- Potassium permanganate is added portion-wise to the heated mixture. The reaction is exothermic and should be controlled by the rate of addition.
- The reaction mixture is refluxed until the purple color of the permanganate disappears, indicating the completion of the oxidation.
- After cooling, the manganese dioxide byproduct is removed by filtration.
- The filtrate is acidified with sulfuric acid, leading to the precipitation of 2-Chloro-4-nitrobenzoic acid.
- The crude product is collected by filtration, washed with cold water, and can be further purified by recrystallization.<sup>[5]</sup>

#### Causality in Experimental Choices:

- The use of a strong oxidizing agent like potassium permanganate is necessary to convert the methyl group to a carboxylic acid.[5]
- The reaction is performed under alkaline conditions to facilitate the oxidation process.
- Acidification of the reaction mixture after filtration protonates the carboxylate salt, causing the desired acid to precipitate out of the solution.[5]



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Caption: Workflow for the synthesis of 2-Chloro-4-nitrobenzoic acid.

## Applications in Drug Development and Research

2-Chloro-4-nitrobenzoic acid is a key intermediate in the synthesis of various pharmaceutical compounds. For instance, it is used in the production of the antiseptic drug Rivanol.[4] Its derivatives have also been explored for their potential as novel therapeutic agents.

## Safety and Handling

2-Chloro-4-nitrobenzoic acid presents several hazards that require appropriate safety precautions.

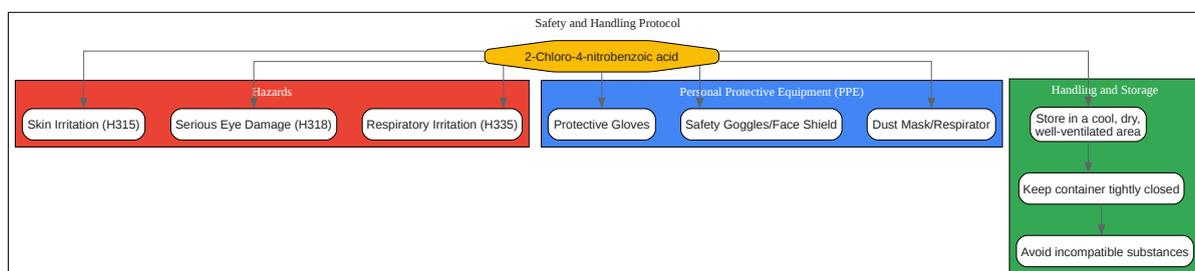
GHS Hazard Statements:

- H315: Causes skin irritation.[1]
- H318: Causes serious eye damage.[1]
- H335: May cause respiratory irritation.[1]

## Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

It should be stored in a cool, dry, well-ventilated area in a tightly closed container, away from incompatible substances.[4]



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Caption: Key safety considerations for 2-Chloro-4-nitrobenzoic acid.

## References

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## Sources

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